

solubility of m-PEG15-alcohol in organic solvents

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Compound of Interest

Compound Name: *m*-PEG15-alcohol

Cat. No.: B3117692

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An In-depth Technical Guide to the Solubility of **m-PEG15-alcohol** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methoxy-polyethylene glycol-15-alcohol (**m-PEG15-alcohol**) is a monodisperse polyethylene glycol (PEG) derivative with a terminal hydroxyl group and a methoxy cap. It consists of 15 ethylene glycol repeat units, with a molecular formula of $C_{31}H_{64}O_{16}$ and an approximate molecular weight of 692.84 g/mol [1][2]. Due to the hydrophilic nature of the PEG chain combined with a reactive terminal hydroxyl group, **m-PEG15-alcohol** is a valuable linker in bioconjugation, PROTAC development, and drug delivery systems[2]. Understanding its solubility profile in various organic solvents is critical for its effective handling, purification, and use in synthetic conjugation protocols.

This guide provides a comprehensive overview of the solubility characteristics of **m-PEG15-alcohol** and presents a detailed experimental protocol for its quantitative determination.

Solubility Profile of m-PEG15-alcohol

While precise quantitative solubility data (e.g., in mg/mL) for **m-PEG15-alcohol** is not extensively documented in publicly available literature, a reliable solubility profile can be established based on the known behavior of low molecular weight and short-chain PEG compounds[3][4]. Polyethylene glycols are noted for their solubility in water and a broad range

of organic solvents. The solubility of a specific PEG is influenced by its molecular weight; as molecular weight increases, solubility in water and many organic solvents tends to decrease. Given its relatively low molecular weight, **m-PEG15-alcohol** is expected to exhibit good solubility in a variety of polar organic solvents.

The table below summarizes the expected qualitative solubility of **m-PEG15-alcohol** in common organic solvents based on general data for similar PEG products.

Table 1: Qualitative Solubility of **m-PEG15-alcohol** in Various Organic Solvents

Solvent Class	Solvent Name	Expected Solubility	Notes
Polar Aprotic	Dimethylformamide (DMF)	Soluble	Commonly used as a reaction solvent for bioconjugation. PEGs are generally very soluble.
Dimethyl Sulfoxide (DMSO)	Soluble	Widely used for creating stock solutions. PEGs are very soluble.	
Acetonitrile (ACN)	Soluble	Good solubility is expected.	
Chlorinated	Dichloromethane (DCM)	Soluble	PEGs are very soluble in chlorinated solvents.
Chloroform (CHCl ₃)	Soluble	PEGs are very soluble.	
Polar Protic	Water & Aqueous Buffers	Highly Soluble	The hydrophilic PEG chain ensures high aqueous solubility.
Methanol / Ethanol	Soluble	PEGs are soluble in water, ethanol, and many other organic solvents.	
Isopropanol	Less Soluble	Solubility can often be improved by gentle heating.	
Aromatic	Toluene	Less Soluble	Low molecular weight PEGs are less soluble in toluene; heating can increase solubility.

Ether	Diethyl Ether	Insoluble	PEGs are generally not soluble in diethyl ether.
Aliphatic	Hexane	Insoluble	PEGs are soluble in many organic solvents, including hexane.

Experimental Protocol: Determining Thermodynamic Solubility

The most reliable method for determining the equilibrium (thermodynamic) solubility of a compound is the Saturation Shake-Flask Method. This technique involves generating a saturated solution and then quantifying the concentration of the dissolved solute. The following is a detailed protocol for determining the solubility of **m-PEG15-alcohol** in an organic solvent.

Materials and Equipment

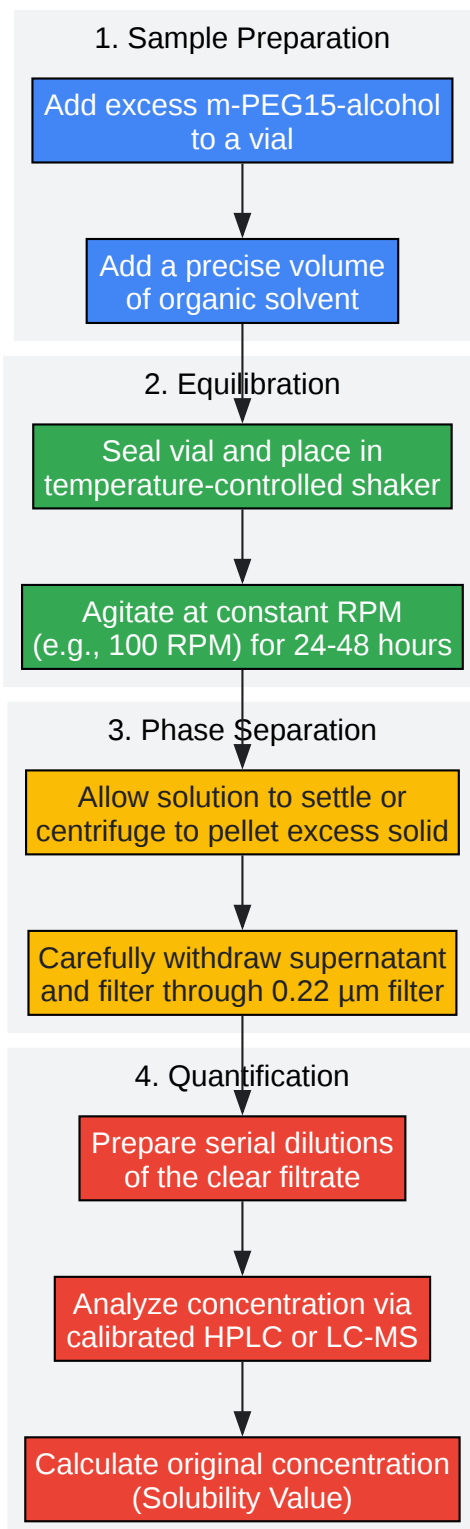
- Test Substance: **m-PEG15-alcohol** (solid, purity >95%)
- Solvents: High-purity (e.g., HPLC grade) organic solvents of interest.
- Equipment:
 - Analytical balance (± 0.01 mg sensitivity)
 - Glass vials or flasks with screw caps or glass stoppers (e.g., 4-10 mL)
 - Orbital shaker or rotator with temperature control (incubator)
 - Centrifuge capable of separating fine precipitates
 - Syringe filters (e.g., 0.22 μ m PTFE for organic solvents)
 - Volumetric flasks and pipettes for dilutions

- Analytical instrument for quantification (e.g., HPLC-UV, LC-MS, or a Total Organic Carbon (TOC) analyzer)

Experimental Workflow Diagram

The logical steps of the shake-flask method are outlined in the diagram below.

Workflow for Shake-Flask Solubility Determination

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